

Introduction: Unveiling a Versatile Scaffold for Modern Drug Discovery

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Compound of Interest

Compound Name: *methyl 4-ethynyl-2-methoxybenzoate*

CAS No.: 2170259-96-6

Cat. No.: B6213175

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Methyl 4-ethynyl-2-methoxybenzoate is a substituted aromatic compound featuring three key functional groups: a terminal alkyne, a methoxy ether, and a methyl ester. This unique combination makes it a highly valuable, albeit specialized, building block for medicinal chemists and researchers in drug development. The terminal alkyne is particularly significant, serving as a versatile handle for a variety of coupling reactions, most notably the copper-catalyzed azide-alkyne cycloaddition ("click chemistry") and Sonogashira cross-coupling reactions. The methoxy group and the methyl ester modulate the electronic properties and steric profile of the molecule, influencing its reactivity and potential interactions with biological targets.^[1]

It is important to note that as of this writing, a specific CAS number has not been assigned to **methyl 4-ethynyl-2-methoxybenzoate**, suggesting it is a novel or less-commercially available compound.^[2] This guide, therefore, serves as a comprehensive technical overview, providing a reliable synthetic pathway, predicted physicochemical properties based on analogous structures, and an expert perspective on its potential applications and handling.

Molecular Characteristics and Physicochemical Properties

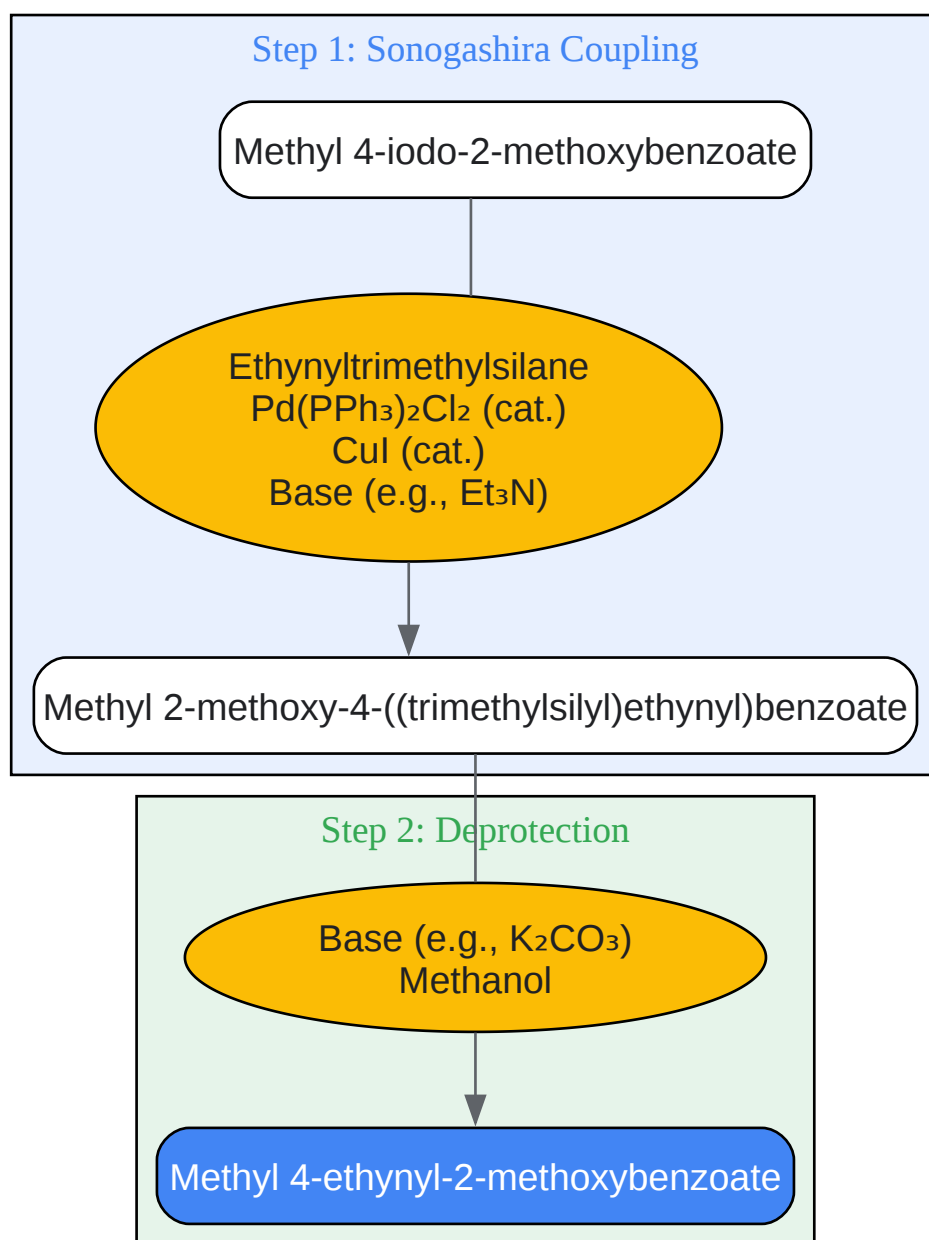
The properties of **methyl 4-ethynyl-2-methoxybenzoate** can be reliably estimated by examining its structure and comparing it with well-characterized analogs. The presence of the polar ester and ether functionalities, combined with the nonpolar aromatic ring and alkyne, results in a molecule with moderate polarity.

Property	Predicted/Estimated Value for Methyl 4-ethynyl-2-methoxybenzoate	Comparative Data for Analogs
Molecular Formula	C ₁₁ H ₁₀ O ₃ [2]	Methyl 4-ethynylbenzoate: C ₁₀ H ₈ O ₂ [3] Methyl 4-methoxybenzoate: C ₉ H ₁₀ O ₃ [4]
Molecular Weight	190.19 g/mol (based on formula)	Methyl 4-ethynylbenzoate: 160.17 g/mol [3] Methyl 4-methoxybenzoate: 166.17 g/mol [4]
CAS Number	Not Assigned	Methyl 4-ethynylbenzoate: 3034-86-4[3] Methyl 4-methoxybenzoate: 121-98-2[4]
Predicted XlogP	2.3[2]	Methyl 4-ethynylbenzoate: 2.6[5]
Appearance	Predicted: White to off-white solid	Methyl 4-ethynylbenzoate: Solid[3] Methyl 4-amino-2-methoxybenzoate: Solid
Melting Point (°C)	Estimated: 90-110	Methyl 4-ethynylbenzoate: 88-95[3] Methyl 4-amino-2-methoxybenzoate: 155-159
Solubility	Predicted: Soluble in organic solvents like Dichloromethane, Ethyl Acetate, and Methanol.	Good solubility in organic solvents is typical for this class of compounds.[6]

Strategic Synthesis: The Sonogashira Cross-Coupling Approach

The most logical and efficient synthetic route to **methyl 4-ethynyl-2-methoxybenzoate** is the Sonogashira cross-coupling reaction.^{[7][8]} This palladium- and copper-catalyzed reaction forms a carbon-carbon bond between a terminal alkyne and an aryl halide. The ideal starting material for this synthesis is a halogenated precursor, such as methyl 4-bromo-2-methoxybenzoate (CAS: 139102-34-4) or methyl 4-iodo-2-methoxybenzoate (CAS: 148490-97-5), both of which are commercially available.^{[9][10][11]} The iodo-substituted precursor is generally more reactive and often preferred for achieving higher yields under milder conditions.

A common and effective strategy involves the use of a silyl-protected alkyne, such as ethynyltrimethylsilane (TMS-acetylene). This prevents the self-coupling of the terminal alkyne (Glaser coupling), a common side reaction.^[12] The TMS protecting group is then easily removed in a subsequent step under mild basic conditions.



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A two-step synthetic workflow for **methyl 4-ethynyl-2-methoxybenzoate**.

Detailed Experimental Protocol

This protocol is a representative procedure based on established methods for Sonogashira couplings on similar substrates.[13][14]

Step 1: Synthesis of Methyl 2-methoxy-4-((trimethylsilyl)ethynyl)benzoate

- **Reaction Setup:** To a dry, oven-flamed Schlenk flask equipped with a magnetic stir bar, add methyl 4-iodo-2-methoxybenzoate (1.0 eq), bis(triphenylphosphine)palladium(II) dichloride (0.02 eq), and copper(I) iodide (0.04 eq).
- **Inert Atmosphere:** Evacuate the flask and backfill with an inert gas (Argon or Nitrogen). Repeat this cycle three times to ensure an oxygen-free environment.
- **Solvent and Reagent Addition:** Add anhydrous and degassed solvent (e.g., tetrahydrofuran or toluene) followed by an amine base such as triethylamine (Et_3N , 2.0-3.0 eq). Stir the mixture for 10-15 minutes at room temperature.
- **Alkyne Addition:** Add ethynyltrimethylsilane (1.2-1.5 eq) dropwise to the stirring mixture.
- **Reaction:** Heat the reaction mixture to the desired temperature (typically 50-70°C) and monitor the progress by Thin-Layer Chromatography (TLC) until the starting material is consumed.
- **Work-up:** Upon completion, cool the reaction to room temperature. Dilute the mixture with ethyl acetate and filter through a pad of celite to remove the catalyst residues. Wash the organic layer with water and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure. The crude product can be purified by flash column chromatography on silica gel.

Step 2: Deprotection to Yield **Methyl 4-ethynyl-2-methoxybenzoate**

- **Reaction Setup:** Dissolve the purified silyl-protected intermediate from Step 1 in methanol in a round-bottom flask.
- **Base Addition:** Add a mild base, such as potassium carbonate (K_2CO_3 , ~2.0 eq).
- **Reaction:** Stir the mixture at room temperature for 2-4 hours, monitoring the removal of the TMS group by TLC.
- **Work-up:** Once the reaction is complete, filter off the base and concentrate the methanol under reduced pressure.

- Purification: Dissolve the residue in ethyl acetate, wash with water, and dry over anhydrous Na_2SO_4 . After filtration and concentration, the final product, **methyl 4-ethynyl-2-methoxybenzoate**, is obtained. Further purification by recrystallization or column chromatography may be performed if necessary.

Structural Characterization

While experimental spectra are not publicly available, the structure of **methyl 4-ethynyl-2-methoxybenzoate** can be confirmed using standard spectroscopic techniques. The expected signals are predictable:

- ^1H NMR: Distinct singlets for the methyl ester protons (~3.9 ppm) and the methoxy protons (~3.8 ppm) would be expected. The terminal alkyne proton should appear as a sharp singlet around 3.0-3.5 ppm. The aromatic protons would appear as a set of coupled signals in the aromatic region (7.0-8.0 ppm).
- ^{13}C NMR: The spectra would show characteristic peaks for the alkyne carbons (~80-90 ppm), the ester carbonyl (~165-170 ppm), and the aromatic carbons, in addition to the methyl and methoxy carbons.[\[15\]](#)
- Infrared (IR) Spectroscopy: Key vibrational bands would include a sharp peak for the terminal alkyne C-H stretch (~3300 cm^{-1}) and the $\text{C}\equiv\text{C}$ stretch (~2100 cm^{-1}), as well as a strong C=O stretch for the ester (~1720 cm^{-1}).
- Mass Spectrometry (MS): The molecular ion peak corresponding to the exact mass of $\text{C}_{11}\text{H}_{10}\text{O}_3$ would be observed.

Potential Applications in Research and Drug Development

The true value of **methyl 4-ethynyl-2-methoxybenzoate** lies in its potential as a versatile intermediate in the synthesis of complex molecules.

Potential synthetic applications of the target molecule.

- Lead Optimization in Medicinal Chemistry: The methoxy group is a common substituent in approved drugs, often improving metabolic stability and binding affinity.[\[16\]](#)[\[17\]](#) The ethynyl

group can serve as a metabolic blocking site or as a key interaction point within a protein binding pocket. This molecule provides a scaffold to explore structure-activity relationships (SAR) by modifying the three functional groups.

- **Bioconjugation and Chemical Biology:** The terminal alkyne is ideal for "click" chemistry, allowing for the straightforward attachment of this molecule to biomolecules (peptides, proteins, nucleic acids) or reporter tags (fluorophores, biotin) that bear an azide group.
- **Synthesis of Complex Heterocycles:** The alkyne can participate in various cyclization reactions to form complex heterocyclic systems, which are prevalent in many biologically active compounds.
- **Pharmaceutical Intermediates:** Similar substituted benzoates are crucial intermediates in the synthesis of Active Pharmaceutical Ingredients (APIs).^[6] For instance, they can be precursors to anti-inflammatory agents, analgesics, or CNS drug candidates.^[18]

Safety and Handling Precautions

No specific safety data exists for **methyl 4-ethynyl-2-methoxybenzoate**. Therefore, precautions must be based on data from structurally related compounds. Analogs such as methyl 4-ethynylbenzoate are classified as causing skin and eye irritation, and may cause respiratory irritation.^{[3][5]}

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat when handling this compound.
- **Handling:** Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors. Avoid contact with skin, eyes, and clothing.
- **Storage:** Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents and strong bases.
- **First Aid:** In case of contact, immediately flush the affected area with plenty of water. If inhaled, move to fresh air. Seek medical attention if irritation or other symptoms persist.

This guide provides a robust framework for the synthesis and utilization of **methyl 4-ethynyl-2-methoxybenzoate**. Its versatile structure positions it as a valuable tool for advancing research

in medicinal chemistry and drug discovery.

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